

Physical properties of 5-Bromo-2-methoxypyridine-4-boronic acid

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Compound of Interest

Compound Name: 5-Bromo-2-methoxypyridine-4-boronic acid

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An In-depth Technical Guide on the Physical Properties of **5-Bromo-2-methoxypyridine-4-boronic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-2-methoxypyridine-4-boronic acid is a valuable heterocyclic organic compound widely utilized as a building block in organic synthesis, particularly in the pharmaceutical and materials science sectors. Its utility in Suzuki-Miyaura cross-coupling reactions makes it a key intermediate for the synthesis of complex molecules and bioactive compounds.^[1] This technical guide provides a comprehensive overview of the known physical properties of **5-Bromo-2-methoxypyridine-4-boronic acid**, outlines general experimental protocols for its synthesis and characterization, and visualizes key workflows relevant to its application.

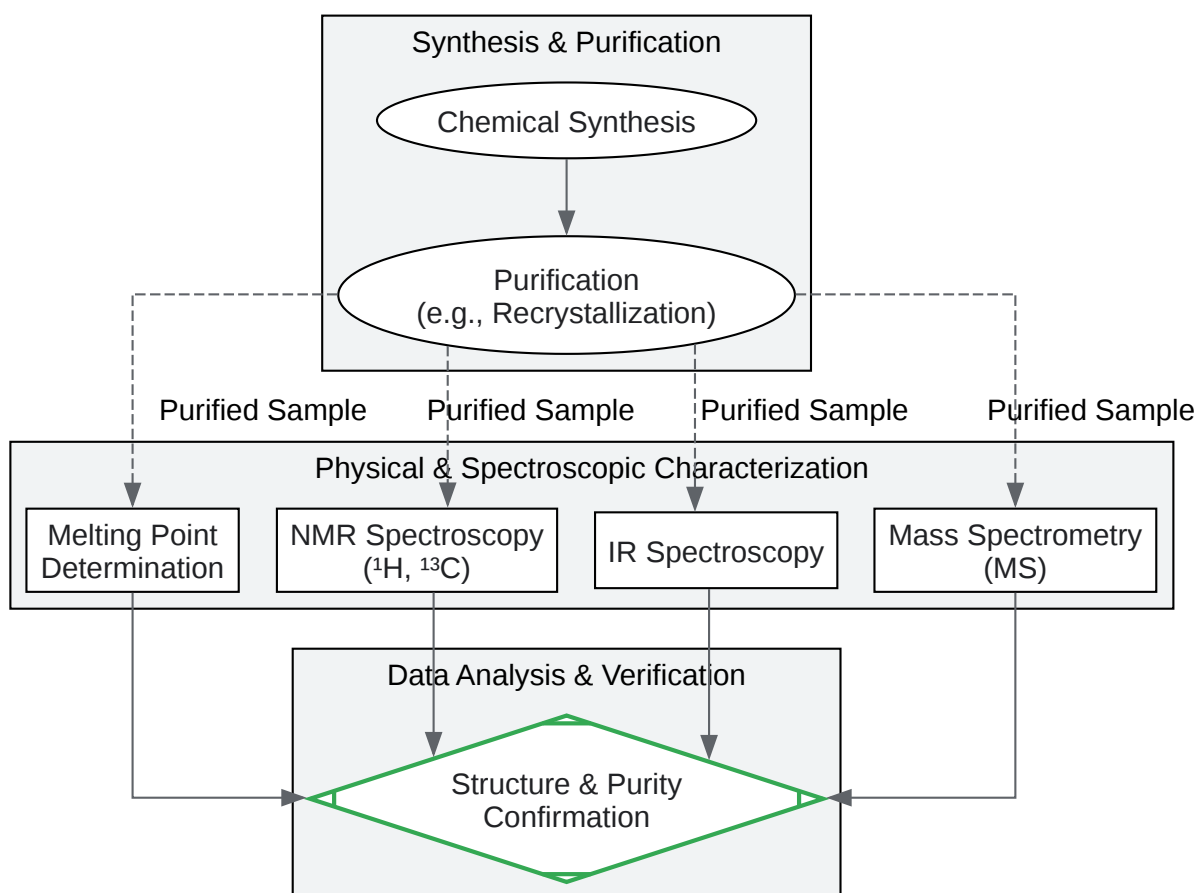
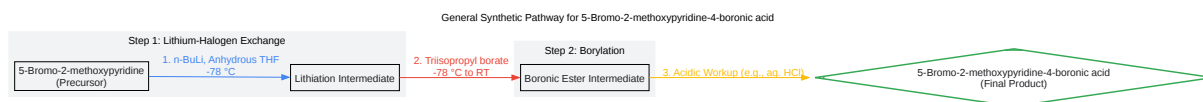
Core Physical and Chemical Properties

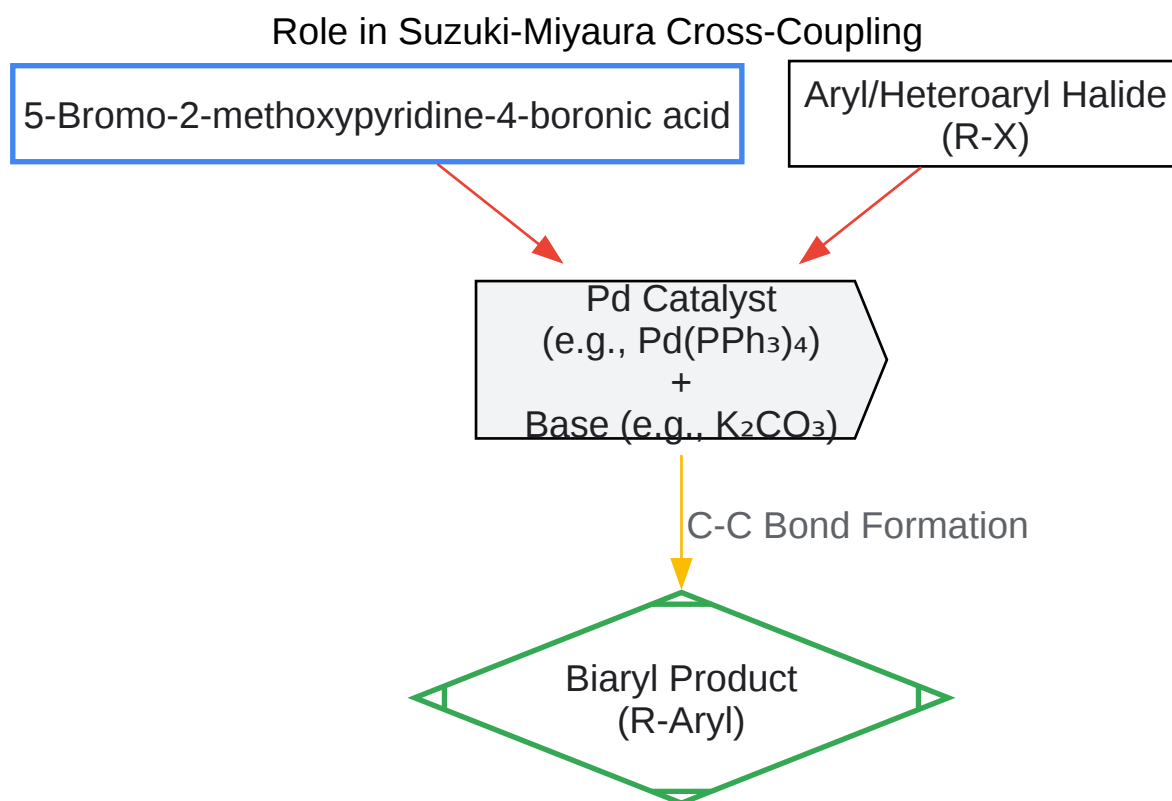
The following table summarizes the key physical and chemical properties of **5-Bromo-2-methoxypyridine-4-boronic acid**. This data is essential for its handling, storage, and application in synthetic chemistry.

| Property | Value | Source |
|--------------------|--|---|
| CAS Number | 957060-94-5 | [1] [2] [3] [4] |
| Molecular Formula | C ₆ H ₇ BBrNO ₃ | [1] [3] [4] |
| Molecular Weight | 231.84 g/mol | [3] [4] |
| Appearance | White to off-white solid | [3] |
| Melting Point | 130-134 °C | [1] [3] |
| Boiling Point | 367.4 ± 52.0 °C (Predicted) | [3] |
| Density | 1.71 ± 0.1 g/cm ³ (Predicted) | [3] |
| pKa | 6.84 ± 0.58 (Predicted) | [3] |
| Storage Conditions | Inert atmosphere, Store in freezer, under -20°C | [1] [3] |

Synthesis Pathway

The synthesis of **5-Bromo-2-methoxypyridine-4-boronic acid** typically involves a lithium-halogen exchange from its precursor, 5-Bromo-2-methoxypyridine, followed by borylation with a trialkyl borate. This two-step process is a common and effective method for preparing aryl and heteroaryl boronic acids.[\[5\]](#)[\[6\]](#)





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